preparing SR144528 stock solution and storage

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Compound of Interest	
Compound Name:	*SR144528*
CAS No.:	*192703-06-3*
Cat. No.:	*B1682612*

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Technical Support Center: SR144528

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the preparation and storage of **SR144528** stock solutions.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing an **SR144528** stock solution?

A1: Dimethyl sulfoxide (DMSO) is the most commonly recommended solvent for preparing a stock solution of **SR144528**.[1][2] It is soluble in DMSO at a concentration of 20 mg/mL.[1] Other solvents such as ethanol and DMF are also viable options, with solubilities of 30 mg/mL in both.[1]

Q2: How should I store the **SR144528** stock solution?

A2: For long-term storage, it is recommended to store the **SR144528** stock solution at -20°C or -80°C.[2][3] At -20°C, the solution is stable for at least one year, while at -80°C, it can be stored

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for up to two years.[3] It is advisable to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.

Q3: What is the recommended storage condition for the solid form of **SR144528**?

A3: The solid form of **SR144528** should be stored at -20°C for long-term stability, where it can be stable for at least four years.[1]

Q4: Can I prepare an aqueous working solution from the DMSO stock?

A4: Direct dilution of the DMSO stock solution into aqueous buffers may lead to precipitation of the compound due to its low aqueous solubility. A common method for preparing aqueous working solutions for in vivo experiments involves using co-solvents. For example, a mixture of DMSO, Tween 80, and saline can be used.[3] One protocol suggests a final solvent composition of 10% DMSO and 90% corn oil for animal experiments.[3] For cell-based assays, the final concentration of DMSO in the culture medium should be kept low (typically below 0.1% v/v) to avoid solvent-induced toxicity.[2][4]

Troubleshooting Guide

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Problem	Possible Cause	Solution
SR144528 powder does not dissolve in the solvent.	The concentration of the solution exceeds the solubility of SR144528 in the chosen solvent.	- Increase the volume of the solvent to decrease the concentration.- Gently warm the solution or use sonication to aid dissolution.[3] Be cautious with heating as it may degrade the compound.- Ensure you are using a recommended solvent with high solubility for SR144528, such as DMSO, DMF, or ethanol.[1]
Precipitation occurs when diluting the stock solution with aqueous buffer.	SR144528 has poor solubility in aqueous solutions.	- Use a co-solvent system. For in vivo studies, a mixture of DMSO, Tween 80, and saline is often used.[3]- For cell culture experiments, ensure the final concentration of the organic solvent (e.g., DMSO) is as low as possible (e.g., <0.1%) to maintain compound solubility and minimize cell toxicity.[2][4]- Prepare fresh working solutions just before use.[3]
Inconsistent experimental results.	- Improper storage of the stock solution leading to degradation.- Repeated freeze-thaw cycles of the stock solution.	- Store the stock solution at the recommended temperature (-20°C or -80°C) in tightly sealed vials.[1][2][3]- Aliquot the stock solution into single-use vials to avoid multiple freeze-thaw cycles.

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Quantitative Data Summary

Solubility of **SR144528**

Solvent	Solubility
DMSO	20 mg/mL[1]
DMF	30 mg/mL[1]
Ethanol	30 mg/mL[1]
Ethanol:PBS (pH 7.2) (1:1)	0.5 mg/mL[1]

Storage and Stability of **SR144528**

Form	Storage Temperature	Stability
Solid	-20°C	≥ 4 years[1]
Stock Solution in DMSO	-20°C	1 year[3]
Stock Solution in DMSO	-80°C	2 years[3]

Experimental Protocols

Preparation of **SR144528** Stock Solution (10 mM in DMSO)

- Weighing: Accurately weigh the required amount of **SR144528** powder (Molecular Weight: 476.05 g/mol). For example, to prepare 1 mL of a 10 mM stock solution, weigh 4.76 mg of **SR144528**.
- Dissolving: Add the appropriate volume of DMSO to the powder. For 1 mL of a 10 mM solution, add 1 mL of DMSO.
- Mixing: Vortex the solution until the compound is completely dissolved. Gentle warming or sonication can be used to assist dissolution if necessary.[3]

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- Storage: Aliquot the stock solution into single-use vials and store at -20°C or -80°C.[2][3]

Preparation of Working Solution for In Vitro Assays

- Thawing: Thaw a single-use aliquot of the **SR144528** stock solution at room temperature.
- Dilution: Serially dilute the stock solution with cell culture medium to achieve the desired final concentration. Ensure the final DMSO concentration in the assay is minimal (e.g., <0.1%) to avoid affecting the cells.[2][4]

Visualizations

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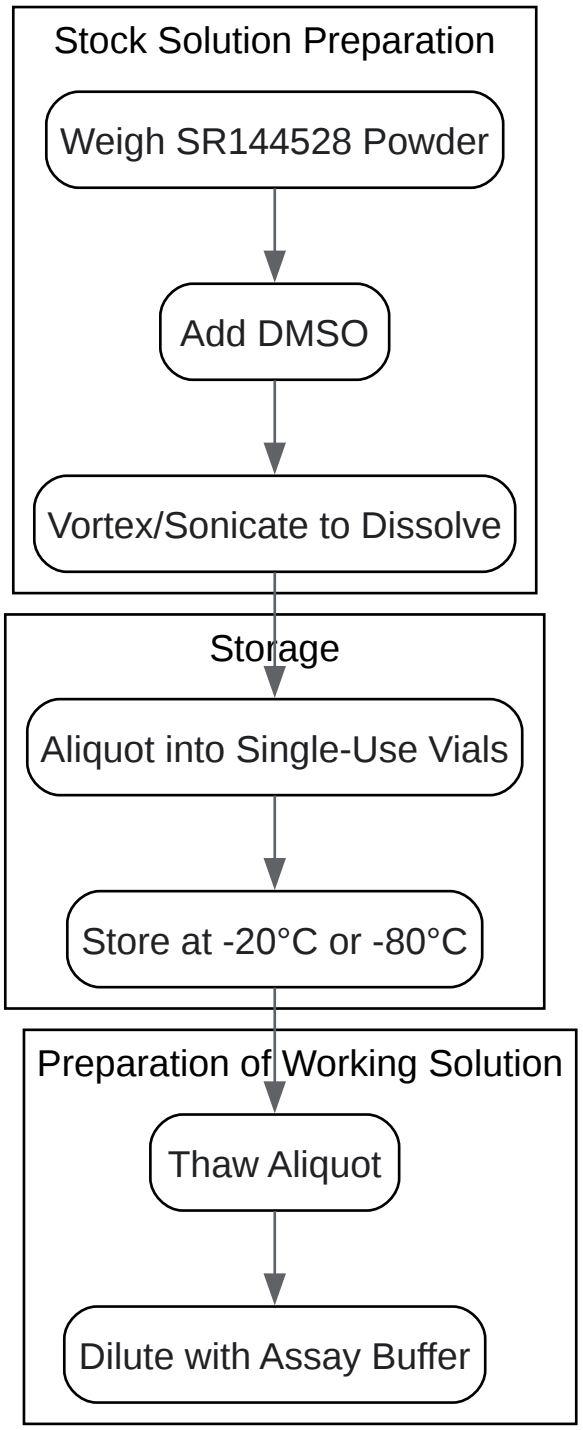

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Caption: Workflow for preparing and storing **SR144528** stock solution.

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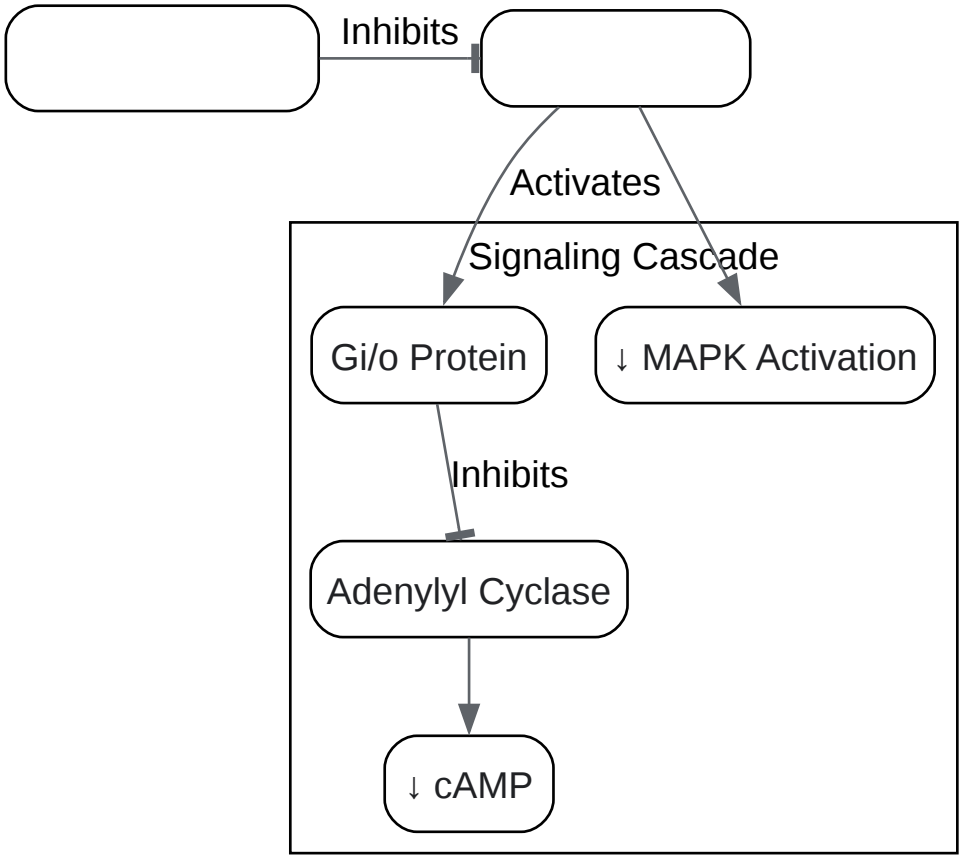

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Caption: Simplified signaling pathway of **SR144528** as a CB2 receptor inverse agonist.

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